

Application of Salfredin C2 in Metabolic Studies: Information Not Currently Available

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Salfredin C2

Cat. No.: B15573128

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Despite a comprehensive search for "**Salfredin C2**" and its role in metabolic studies, no specific information, quantitative data, or established experimental protocols for a compound with this designation could be found in the public domain.

Extensive searches were conducted to locate research papers, application notes, or any documentation detailing the mechanism of action, signaling pathways, or metabolic effects of a compound specifically named "**Salfredin C2**." The search results did, however, provide information on related compounds, particularly analogues of Salvinorin A with modifications at the C2 position.

Research on Salvinorin A, a potent kappa-opioid receptor agonist, indicates that its metabolic inactivation often involves the cleavage of the C2-acetoxy group, yielding Salvinorin B.^[1] This highlights the significance of the C2 position in the biological activity and metabolism of this class of compounds. However, this information does not directly pertain to a specific entity identified as "**Salfredin C2**."

The absence of specific data for "**Salfredin C2**" prevents the creation of the requested detailed application notes, protocols, data tables, and visualizations. It is possible that "**Salfredin C2**" is a novel, proprietary, or internal research compound with data that has not yet been publicly disclosed.

To proceed with this request, further clarification on the identity of "**Salfredin C2**" is required. This could include:

- Alternative nomenclature or internal code names.
- The chemical structure of the compound.
- Any preliminary research or publications, even if not widely indexed.
- The specific metabolic pathways or cellular processes of interest.

Without this essential information, it is not possible to provide the detailed and accurate scientific documentation requested by the user. We recommend that the user verify the name of the compound and provide additional context to enable a more targeted and successful search for the relevant information.

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References

- 1. researchgate.net [researchgate.net]
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